

MTX-211 solubility in DMSO and cell culture media

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Compound of Interest				
Compound Name:	MTX-211			
Cat. No.:	B609364	Get Quote		

MTX-211 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **MTX-211** in DMSO and cell culture media. It includes troubleshooting guides, frequently asked questions, detailed experimental protocols, and visual diagrams to facilitate successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving MTX-211?

A1: The recommended solvent for dissolving MTX-211 is dimethyl sulfoxide (DMSO).[1][2]

Q2: What is the maximum solubility of MTX-211 in DMSO?

A2: The maximum reported solubility of **MTX-211** in fresh DMSO is 48 mg/mL, which corresponds to a concentration of 100.34 mM.[1] However, other sources report solubilities of 15 mg/mL (31.36 mM) and 24 mg/mL (50.17 mM).[1][2] It is important to note that moisture-absorbing DMSO can reduce solubility.[1]

Q3: How should I prepare a stock solution of MTX-211 in DMSO?

A3: To prepare a stock solution, it is recommended to dissolve **MTX-211** in fresh, anhydrous DMSO.[1] Sonication may be recommended to aid dissolution.[2] For example, to prepare a 10



mM stock solution, you would dissolve the appropriate mass of **MTX-211** in the calculated volume of DMSO.

Q4: How should I store the MTX-211 stock solution in DMSO?

A4: **MTX-211** stock solutions in DMSO are stable for up to 2 weeks at 4°C and for up to 6 months at -80°C.[3] For long-term storage, it is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q5: Can I dissolve MTX-211 directly in cell culture media?

A5: Direct dissolution of **MTX-211** in aqueous solutions like cell culture media is not recommended due to its hydrophobic nature. It is best practice to first prepare a concentrated stock solution in DMSO and then dilute it to the final desired concentration in the cell culture medium.

Troubleshooting Guides

Issue 1: MTX-211 is not fully dissolving in DMSO.

- Possible Cause 1: DMSO quality. The DMSO used may have absorbed moisture, which can significantly decrease the solubility of MTX-211.[1]
 - Solution: Use fresh, anhydrous, research-grade DMSO.
- Possible Cause 2: Insufficient mixing. The compound may require more energy to dissolve completely.
 - Solution: Gently warm the solution and/or use sonication to aid dissolution.
- Possible Cause 3: Concentration exceeds solubility limit. You may be attempting to prepare
 a solution at a concentration higher than its maximum solubility.
 - Solution: Refer to the solubility data table and prepare a solution at or below the recommended maximum concentration.

Issue 2: Precipitation is observed when diluting the **MTX-211** DMSO stock solution into cell culture media.



- Possible Cause 1: Final DMSO concentration is too low. The hydrophobic nature of MTX-211
 may cause it to precipitate out of the aqueous cell culture medium if the final DMSO
 concentration is not sufficient to maintain its solubility.
 - Solution: Ensure the final concentration of DMSO in your cell culture medium is kept as high as experimentally tolerable for your specific cell line (typically ≤ 0.5%). Perform a serial dilution of your DMSO stock into the media while vortexing or mixing to ensure rapid and even distribution.
- Possible Cause 2: High final concentration of MTX-211. The desired final concentration of MTX-211 in the cell culture medium may exceed its solubility in that specific medium, even with the presence of DMSO.
 - Solution: Test a range of final concentrations to determine the maximum achievable soluble concentration in your specific cell culture medium. It may be necessary to work at a lower concentration.
- Possible Cause 3: Interaction with media components. Components in the cell culture medium, such as proteins in fetal bovine serum (FBS), may interact with MTX-211 and contribute to precipitation.
 - Solution: Prepare the final working solution in serum-free media first, and then add serum
 if required for your experiment. This can sometimes help to mitigate precipitation issues.

Data Summary

Table 1: Solubility of MTX-211 in DMSO

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	48	100.34	[1]
DMSO	24	50.17	[1]
DMSO	15	31.36	[2]



Experimental Protocols

Protocol 1: Preparation of a 10 mM MTX-211 Stock Solution in DMSO

- Materials:
 - MTX-211 powder (Molecular Weight: 478.33 g/mol)
 - Anhydrous, research-grade DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipette
- Procedure:
 - 1. Calculate the required mass of MTX-211. For 1 mL of a 10 mM solution:
 - Mass (g) = 10 mmol/L * 1 L/1000 mL * 1 mL * 478.33 g/mol = 0.0047833 g = 4.78 mg
 - 2. Weigh out 4.78 mg of MTX-211 powder and place it in a sterile microcentrifuge tube.
 - 3. Add 1 mL of anhydrous DMSO to the tube.
 - 4. Vortex the solution until the **MTX-211** is completely dissolved. If necessary, gently warm the tube or sonicate for a short period.
 - 5. Store the stock solution at -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution of MTX-211 in Cell Culture Media

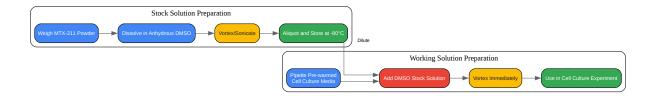
- Materials:
 - 10 mM MTX-211 in DMSO stock solution
 - Pre-warmed cell culture medium (e.g., DMEM with 10% FBS)
 - Sterile conical tubes



Procedure:

- 1. Determine the final desired concentration of MTX-211 for your experiment (e.g., 10 μ M).
- 2. Calculate the volume of the 10 mM stock solution needed. For 10 mL of a 10 μ M working solution:
 - $(10 \text{ mM}) * V1 = (10 \mu\text{M}) * (10 \text{ mL})$
 - $(10,000 \mu M) * V1 = (10 \mu M) * (10 mL)$
 - V1 = 10 μL
- 3. Pipette 9.99 mL of pre-warmed cell culture medium into a sterile conical tube.
- 4. Add 10 μL of the 10 mM MTX-211 DMSO stock solution to the medium.
- 5. Immediately vortex the solution gently to ensure rapid and uniform mixing.
- 6. Visually inspect the solution for any signs of precipitation.
- 7. The final DMSO concentration in this example is 0.1%.

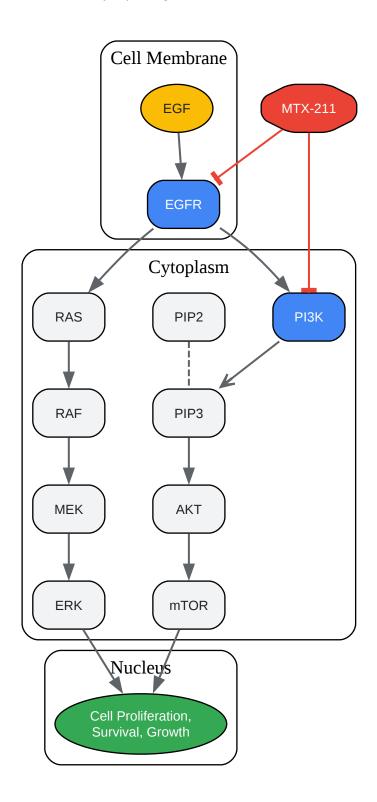
Visualizations



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Caption: Experimental workflow for preparing MTX-211 solutions.



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Caption: MTX-211 dual inhibition of EGFR and PI3K signaling pathways.



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References

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